

# 3,5-Bis-tert-butylsalicylic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3,5-Bis-tert-butylsalicylic acid

Cat. No.: B034957

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## In-Depth Technical Guide: 3,5-Bis-tert-butylsalicylic Acid

This guide provides the fundamental molecular properties of **3,5-Bis-tert-butylsalicylic acid**, a substituted derivative of salicylic acid. The inclusion of two tert-butyl groups on the phenyl ring significantly influences its chemical characteristics and reactivity.

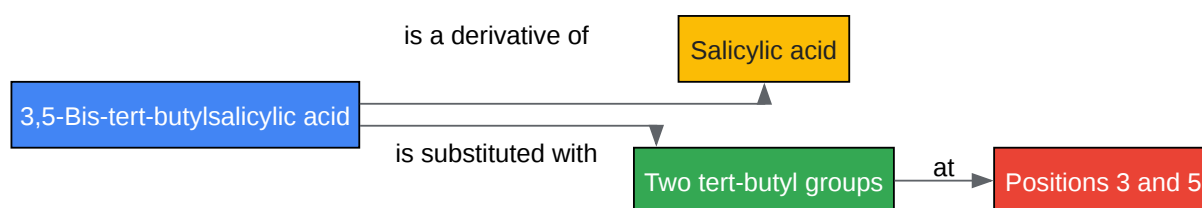
### Core Molecular Data

The essential molecular information for **3,5-Bis-tert-butylsalicylic acid** is summarized in the table below. This data is fundamental for researchers and scientists in stoichiometry, analytical chemistry, and drug development.

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>15</sub> H <sub>22</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 250.34 g/mol <a href="#">[2]</a>   |
| Linear Formula    | <chem>[*]C(C)(C)C1=CC=C(C(=C1)C(=O)O)C(C)(C)C</chem> <a href="#">[2]</a>               |
| CAS Number        | 19715-19-6 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                 |

# Logical Relationship of Compound Name and Structure

The following diagram illustrates the relationship between the common name and the structural components of **3,5-Bis-tert-butylsalicylic acid**, providing a clear visual breakdown of the molecule's nomenclature.



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Caption: Nomenclature breakdown of **3,5-Bis-tert-butylsalicylic acid**.

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## References

- 1. 3,5-Di-tert-butylsalicylic acid, 99%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 2. 3,5-Di-tert-butylsalicylic acid, 99% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. 3,5-Di-tert-butylsalicylic acid 97 19715-19-6 [sigmaaldrich.com]
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